

In-Depth Technical Guide: PI3K-IN-19 Hydrochloride (CAS 2132943-80-5)

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Compound of Interest

Compound Name: PI3K-IN-19 hydrochloride

Cat. No.: B11934917

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For Researchers, Scientists, and Drug Development Professionals

Introduction

PI3K-IN-19 hydrochloride is a small molecule inhibitor targeting the phosphoinositide 3-kinase (PI3K) family of enzymes.^[1] The PI3K pathway is a critical signaling cascade that regulates a wide range of cellular processes, including cell growth, proliferation, survival, and metabolism. Dysregulation of this pathway is frequently implicated in the pathogenesis of various diseases, particularly cancer, making PI3K an attractive target for therapeutic intervention. This technical guide provides a comprehensive overview of the available data on **PI3K-IN-19 hydrochloride**, including its chemical properties, mechanism of action, and relevant experimental data, to support its application in research and drug development.

Chemical and Physical Properties

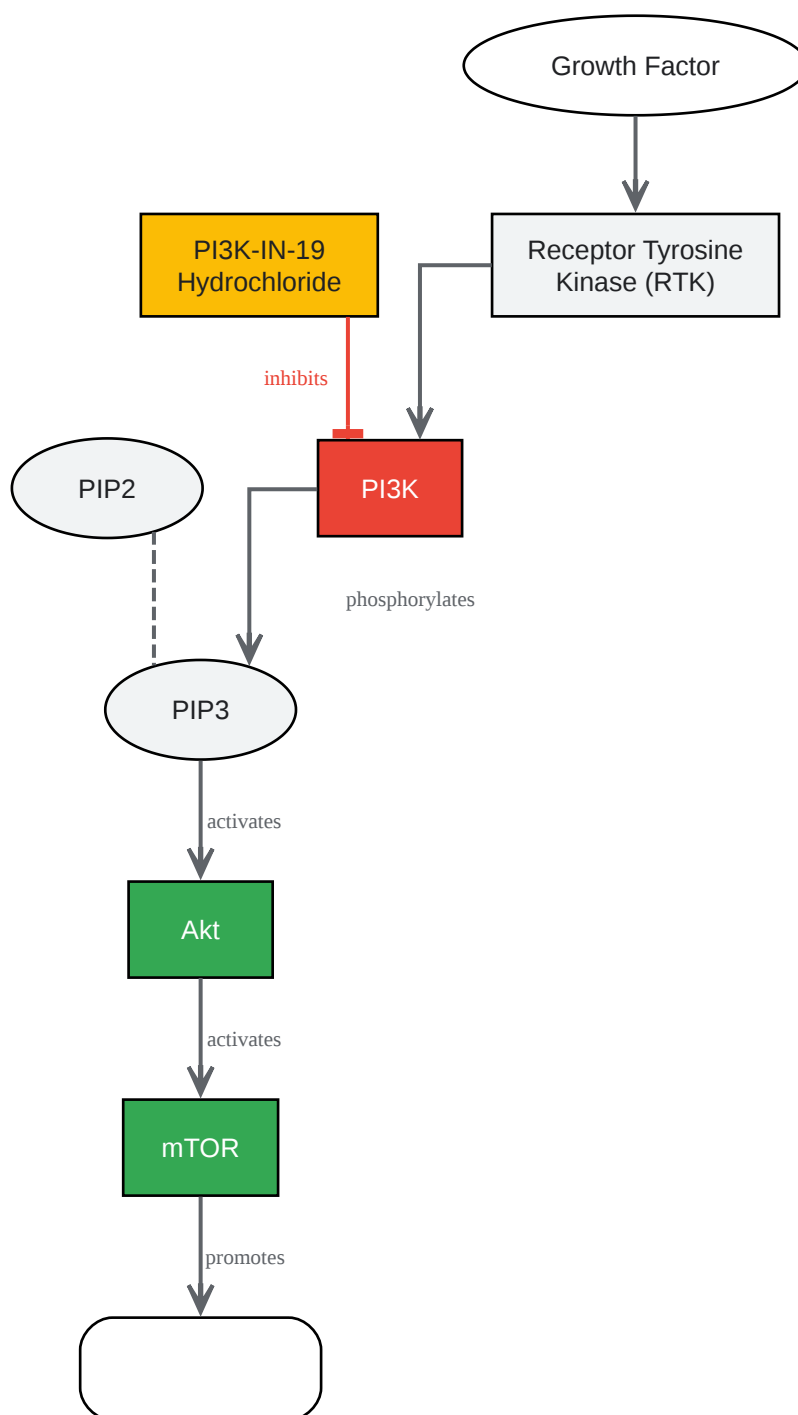
A summary of the key chemical and physical properties of **PI3K-IN-19 hydrochloride** is presented in the table below. This information is crucial for its handling, storage, and use in experimental settings.

Property	Value
CAS Number	2132943-80-5
Molecular Formula	C ₂₃ H ₂₇ ClN ₈ O ₅
Molecular Weight	530.97 g/mol
Source	Extracted from patent WO2017153220, step 5. [1]
Physical Form	Solid

Table 1: Chemical and Physical Properties of **PI3K-IN-19 Hydrochloride**

Mechanism of Action

PI3K-IN-19 hydrochloride functions as an inhibitor of the phosphoinositide 3-kinase (PI3K) signaling pathway. The PI3K family is broadly divided into three classes, with Class I being the most extensively studied in the context of cancer. Upon activation by upstream signals, such as growth factors binding to receptor tyrosine kinases (RTKs), PI3K phosphorylates phosphatidylinositol-4,5-bisphosphate (PIP2) to generate phosphatidylinositol-3,4,5-trisphosphate (PIP3). PIP3 acts as a second messenger, recruiting and activating downstream effectors, most notably the serine/threonine kinase Akt (also known as protein kinase B). Activated Akt, in turn, phosphorylates a multitude of substrates, leading to the activation of the mTOR pathway and the regulation of various cellular functions that promote cell growth and survival. By inhibiting PI3K, **PI3K-IN-19 hydrochloride** is expected to block the production of PIP3, thereby preventing the activation of Akt and its downstream signaling cascade. This disruption can lead to the inhibition of cell proliferation and the induction of apoptosis in cells where the PI3K pathway is aberrantly activated.



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Figure 1: PI3K Signaling Pathway and the inhibitory action of **PI3K-IN-19 Hydrochloride**.

Biological Activity

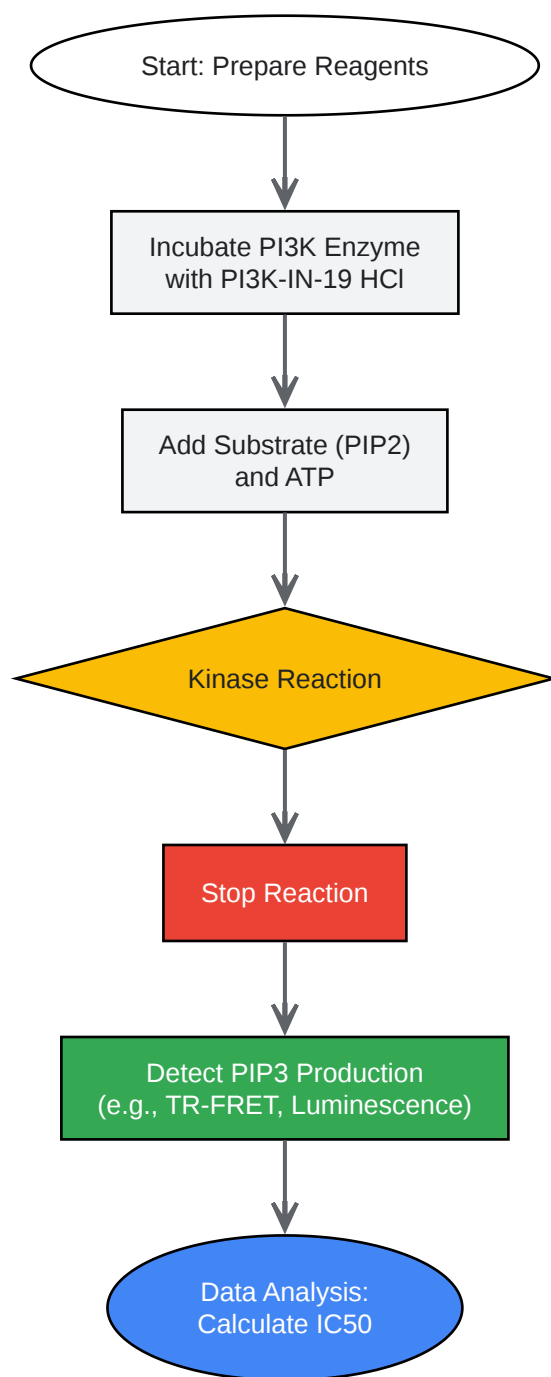
While specific IC_{50} values for **PI3K-IN-19 hydrochloride** against different PI3K isoforms are not readily available in the public domain, its origin from patent WO2017153220 indicates that it has been evaluated for its inhibitory activity. For context, other potent and selective PI3K inhibitors have been reported with IC_{50} values in the nanomolar range against various isoforms. For example, PI3Ky inhibitor 4 has an IC_{50} of 40 nM for PI3Ky, and PKI-179 hydrochloride, a dual PI3K/mTOR inhibitor, exhibits IC_{50} values of 8 nM, 24 nM, 74 nM, and 77 nM for PI3K- α , PI3K- β , PI3K- γ , and PI3K- δ , respectively.[1] Further experimental validation is required to determine the precise inhibitory profile of **PI3K-IN-19 hydrochloride**.

Experimental Protocols

Detailed experimental protocols for the evaluation of **PI3K-IN-19 hydrochloride** are not explicitly available. However, based on standard methodologies for characterizing PI3K inhibitors, the following experimental workflows can be proposed.

In Vitro Kinase Assay

This assay is designed to measure the direct inhibitory effect of the compound on the enzymatic activity of purified PI3K isoforms.



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Figure 2: A generalized workflow for an in vitro PI3K kinase assay.

Methodology:

- Reagent Preparation: Prepare assay buffer, purified recombinant PI3K isoforms (α , β , γ , δ), lipid substrate (e.g., PIP2), and ATP.

- **Compound Preparation:** Prepare a serial dilution of **PI3K-IN-19 hydrochloride** in a suitable solvent (e.g., DMSO).
- **Enzyme Inhibition:** Incubate the PI3K enzyme with varying concentrations of **PI3K-IN-19 hydrochloride** for a predetermined period.
- **Kinase Reaction:** Initiate the kinase reaction by adding the lipid substrate and ATP.
- **Reaction Termination:** Stop the reaction after a specific time.
- **Detection:** Quantify the amount of PIP3 produced using a suitable detection method, such as Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) or a luminescence-based assay.
- **Data Analysis:** Plot the percentage of inhibition against the compound concentration and determine the IC₅₀ value using non-linear regression analysis.

Cell-Based Pathway Inhibition Assay

This assay assesses the ability of the compound to inhibit the PI3K pathway within a cellular context.

Methodology:

- **Cell Culture:** Culture a relevant cell line (e.g., a cancer cell line with a known PI3K pathway mutation) to a suitable confluency.
- **Compound Treatment:** Treat the cells with various concentrations of **PI3K-IN-19 hydrochloride** for a specified duration.
- **Cell Lysis:** Lyse the cells to extract proteins.
- **Western Blot Analysis:** Perform Western blotting to detect the phosphorylation status of key downstream targets of the PI3K pathway, such as Akt (at Ser473 and Thr308) and S6 ribosomal protein. A decrease in the phosphorylation of these proteins would indicate pathway inhibition.

- Data Analysis: Quantify the band intensities to determine the concentration-dependent effect of the inhibitor.

Conclusion

PI3K-IN-19 hydrochloride is a promising research tool for investigating the role of the PI3K signaling pathway in various biological and pathological processes. Its identification as a PI3K inhibitor warrants further detailed characterization of its isoform selectivity, potency, and cellular effects. The experimental protocols outlined in this guide provide a framework for researchers to conduct these essential studies. A thorough understanding of its biological activity will be critical for its potential development as a therapeutic agent.

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References

- 1. PI3K-IN-19 hydrochloride|CAS 2132943-80-5|DC Chemicals [dcchemicals.com]
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